

physical properties of (4-Bromo-3-fluorophenyl)methanol

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Compound of Interest

Compound Name: (4-Bromo-3-fluorophenyl)methanol

Cat. No.: B1286996

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An In-depth Technical Guide on the Physical Properties of **(4-Bromo-3-fluorophenyl)methanol**

This technical guide provides a comprehensive overview of the known physical properties of **(4-Bromo-3-fluorophenyl)methanol**, a key chemical intermediate in various synthetic applications. The information is tailored for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document presents quantitative data in a structured format, details relevant experimental methodologies, and includes a logical workflow for property determination.

Core Physical Properties

(4-Bromo-3-fluorophenyl)methanol is a halogenated aromatic alcohol. Its physical characteristics are crucial for its handling, storage, and application in chemical reactions.

Quantitative Data Summary

The table below summarizes the key physical properties of **(4-Bromo-3-fluorophenyl)methanol** that have been reported.

Property	Value	Units
Molecular Formula	C7H6BrFO	-
Molecular Weight	205.02	g/mol
Melting Point	44.0 to 48.0	°C[1]
Boiling Point	260	°C[1]
Density	1.658	g/cm ³ [1]
Flash Point	111	°C[1]
pKa	13.70 ± 0.10	(Predicted)[1]
Physical Form	Crystal - Powder	-[1][2]
Color	White to Almost white	-[1]
Solubility	Soluble in Methanol	-[1]

Experimental Protocols

The determination of the physical properties of a chemical compound like **(4-Bromo-3-fluorophenyl)methanol** involves standardized laboratory procedures. While specific experimental reports for this compound are not publicly detailed, the following are the general and widely accepted methodologies for determining the key properties listed above.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity.

Methodology: Capillary Melting Point Method

- Sample Preparation: A small, finely powdered sample of **(4-Bromo-3-fluorophenyl)methanol** is packed into a capillary tube (a thin glass tube sealed at one end) to a height of 2-3 mm.
- Apparatus: The capillary tube is placed in a melting point apparatus, which consists of a heating block or an oil bath and a calibrated thermometer or a digital temperature sensor.

- Heating: The sample is heated at a controlled, slow rate (typically 1-2 °C per minute) as it approaches the expected melting point.
- Observation: The temperature at which the first liquid appears (the onset of melting) and the temperature at which the last solid particle melts are recorded. The melting point is reported as this range.

Boiling Point Determination

The boiling point is determined for liquid substances at atmospheric pressure. For high-boiling-point solids like **(4-Bromo-3-fluorophenyl)methanol**, this is often determined under reduced pressure and extrapolated to atmospheric pressure.

Methodology: Distillation Method

- Apparatus: A small quantity of the substance is placed in a distillation flask connected to a condenser, a receiving flask, and a thermometer. The thermometer bulb is positioned so that its top is level with the side arm of the distillation flask.
- Heating: The flask is heated gently.
- Observation: The temperature is recorded when the liquid boils and a stable temperature is reached, with the vapor condensing on the thermometer and dripping into the condenser. This stable temperature is the boiling point.

Density Determination

The density of a solid can be determined using various methods.

Methodology: Pycnometer Method

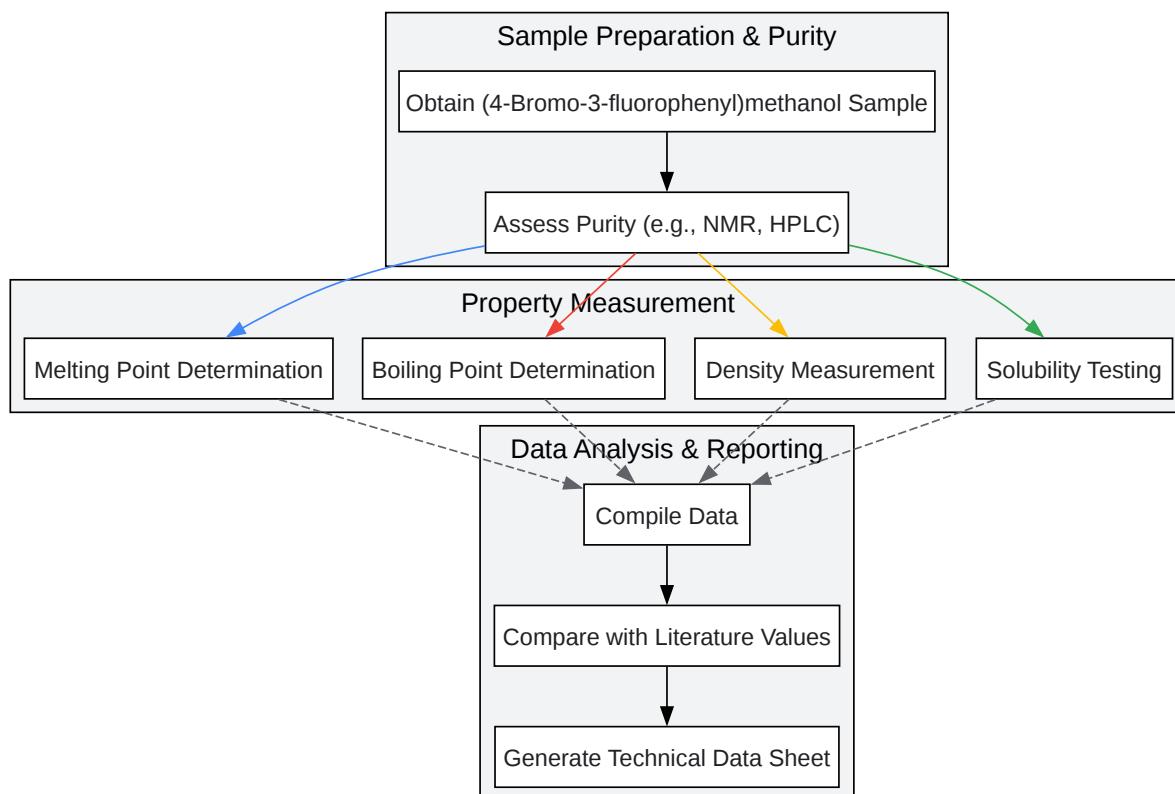
- Measurement of Pycnometer Weight: A pycnometer (a small glass flask of a known volume) is weighed empty.
- Measurement with Sample: A known mass of **(4-Bromo-3-fluorophenyl)methanol** is added to the pycnometer, and it is weighed again.

- Measurement with a Non-solvent: A liquid in which the sample is insoluble is added to the pycnometer to fill it completely. The pycnometer is then weighed again.
- Measurement with Non-solvent Only: The pycnometer is emptied, cleaned, and filled with only the non-solvent and weighed.
- Calculation: The density of the solid is calculated using the weights obtained and the known density of the non-solvent.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the characterization of the physical properties of a chemical compound like **(4-Bromo-3-fluorophenyl)methanol**.

Workflow for Physical Property Determination

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